

4-Isopropylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Isopropylaniline

Cat. No.: B126951

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An In-Depth Technical Guide to 4-Isopropylaniline

This technical guide provides a comprehensive overview of the core molecular properties of **4-isopropylaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

4-Isopropylaniline, also known as p-cumidine, is an aromatic organic compound with significant applications as an intermediate in the synthesis of various substances, including dyes and pharmaceuticals.^{[1][2]} Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Molecular Formula	C9H13N	^{[3][4]}
Molecular Weight	135.21 g/mol	^{[2][3][4][5]}
Linear Formula	(CH3)2CHC6H4NH2	
CAS Number	99-88-7	^{[3][4][6]}
EC Number	202-797-2	^[4]

Physicochemical Properties

4-Isopropylaniline is typically a clear, pale brown to red-brown liquid.^[6] It is insoluble in water but soluble in organic solvents like alcohol and benzene.^[7]

Property	Value
Boiling Point	226-227 °C at 745 mmHg
Density	0.989 g/mL at 25 °C
Refractive Index	n _{20/D} 1.543

Experimental Protocols

Detailed experimental protocols are highly specific to the reaction or analysis being performed. As a chemical intermediate, **4-isopropylaniline** can be used in a variety of reactions. For instance, it has been used in the hydroamination of phenylacetylene.^[6] A generalized protocol for such a reaction would involve the reaction of **4-isopropylaniline** with phenylacetylene in the presence of a suitable catalyst under controlled temperature and atmosphere. The specific catalyst, solvent, reaction time, and purification methods would be detailed in the primary research literature describing the experiment. Researchers should consult peer-reviewed journals and established chemical synthesis databases for detailed, validated experimental protocols for their specific application.

Logical Relationship Diagram

The following diagram illustrates the relationship between the common identifiers for **4-isopropylaniline** and its fundamental molecular properties.

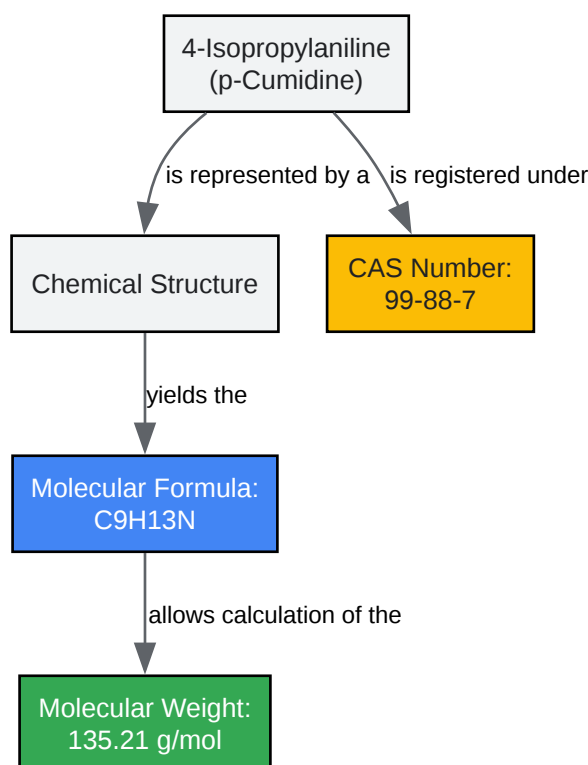


Figure 1: 4-Isopropylaniline Informational Flow

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Figure 1: **4-Isopropylaniline** Informational Flow.

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References

- 1. nbinno.com [nbinno.com]
- 2. 4-isopropylaniline | Leading Bulk Suppliers - Chemical Bull [chemicalbull.com]
- 3. scbt.com [scbt.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 4-isopropylaniline [stenutz.eu]

- 6. 4-Isopropylaniline | 99-88-7 [chemicalbook.com]
- 7. 4-Isopropylaniline [chembk.com]
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